2-Chloro-6,7-dimethoxyquinoxaline CAS number and molecular weight

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Compound of Interest	
Compound Name:	*2-Chloro-6,7-dimethoxyquinoxaline*
CAS No.:	*216699-86-4*
Cat. No.:	*B1322519*

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Technical Whitepaper: 2-Chloro-6,7-dimethoxyquinoxaline

Executive Summary

2-Chloro-6,7-dimethoxyquinoxaline (CAS 216699-86-4) is a halogenated heteroaromatic scaffold widely utilized in the development of small-molecule therapeutics.[1][2][3] Unlike its quinazoline analogs (commonly associated with EGFR inhibitors like Gefitinib), the quinoxaline core offers a distinct electronic profile and solubility parameter due to the 1,4-diazine arrangement.

This compound serves as a versatile electrophile in nucleophilic aromatic substitution (

) and palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Buchwald-Hartwig), enabling the rapid generation of libraries targeting ENPP-1, PDGFR, and c-Met pathways.

Chemical Identity & Physical Properties[1][2][4]

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The following data establishes the baseline identity for quality control (QC) and procurement verification.

Property	Specification
Chemical Name	2-Chloro-6,7-dimethoxyquinoxaline
CAS Number	216699-86-4
Molecular Formula	
Molecular Weight	224.64 g/mol
Appearance	Off-white to pale yellow solid
Melting Point	148–152 °C (Typical range for pure crystalline form)
Solubility	Soluble in DMSO, DMF, CHCl3; slightly soluble in MeOH
Purity Standard	97% (HPLC) for synthetic applications
SMILES	COc1cc2nc(Cl)cnc2cc1OC

Synthetic Methodology

To ensure high yield and purity, a De Novo Synthesis route is recommended over the degradation of dichloro-analogs. This protocol minimizes the formation of the 2,3-dichloro impurity, which is difficult to separate chromatographically.

Protocol: Two-Step Synthesis from Phenylenediamine

Step 1: Cyclization to 6,7-dimethoxyquinoxalin-2(1H)-one

- Reagents: 4,5-Dimethoxy-1,2-phenylenediamine, Glyoxalic acid (50% aq.), Ethanol.
- Mechanism: Condensation of the diamine with the

  -keto acid followed by intramolecular cyclization.
- Procedure:

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- Dissolve 4,5-dimethoxy-1,2-phenylenediamine (1.0 eq) in refluxing ethanol.
- Add Glyoxalic acid (1.1 eq) dropwise over 30 minutes.
- Reflux for 4–6 hours. The product precipitates as a beige solid.
- Critical Control Point: Cool to 0°C before filtration to maximize yield. Wash with cold ethanol.

Step 2: Chlorination to **2-Chloro-6,7-dimethoxyquinoxaline**

- Reagents: 6,7-dimethoxyquinoxalin-2(1H)-one (Intermediate), Phosphorus Oxychloride (

  ), catalytic DMF.
- Mechanism: Nucleophilic attack of the amide oxygen on

  , followed by chloride displacement (aromatization).
- Procedure:
  - Suspend the intermediate (dried) in neat

    (5–10 vol).
  - Add DMF (catalytic, 2-3 drops) to form the Vilsmeier-Haack active species.
  - Heat to reflux (105°C) for 2–3 hours until the solution becomes clear (evolution of HCl gas).
  - Quenching (Hazard): Pour the reaction mixture slowly onto crushed ice/ammonia water. Maintain pH > 7 to prevent hydrolysis back to the starting material.
  - Extract with Dichloromethane (DCM), dry over

    , and concentrate.

Synthetic Workflow Diagram

The following diagram illustrates the reaction logic and critical intermediates.

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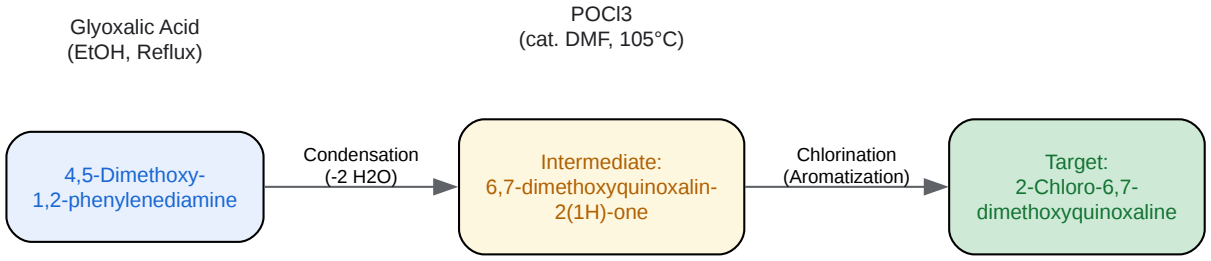

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Caption: Step-wise synthetic route converting the diamine precursor to the active chloro-quinoxaline scaffold.

Applications in Drug Discovery[10][11]

The **2-chloro-6,7-dimethoxyquinoxaline** scaffold is a "privileged structure" in medicinal chemistry, serving as a bioisostere for quinazolines and quinolines.

A. Kinase Inhibition (Tyrosine Kinases)

The C2-position is highly reactive toward nucleophiles. By reacting this chloride with various anilines, researchers synthesize inhibitors that bind to the ATP-binding pocket of kinases.

- Mechanism: The quinoxaline nitrogen (N1) acts as a hydrogen bond acceptor for the kinase hinge region.
- Targets: c-Met, PDGFR-

  , and VEGFR-2. The 6,7-dimethoxy motif mimics the electron-rich nature of the ATP adenine ring, improving binding affinity.

B. ENPP-1 Inhibition

Recent studies (see Reference 1) utilize this specific CAS number as a starting material for synthesizing inhibitors of Ectonucleotide Pyrophosphatase/Phosphodiesterase 1 (ENPP-1).

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- Reaction: Suzuki coupling at the C2 position with boronic acids (e.g., (4-((tert-butoxycarbonyl)amino)phenyl)boronic acid).
- Therapeutic Relevance: ENPP-1 regulation is critical in cancer immunotherapy (STING pathway modulation) and mineralization disorders.

C. Self-Validating Quality Control

When using this compound, verify its reactivity via a test reaction:

- Test: React 10 mg with Benzylamine in Ethanol at RT.
- Expected Result: Complete conversion to N-benzyl-6,7-dimethoxyquinoxalin-2-amine within 30 minutes (monitored by TLC/LCMS). If the reaction is sluggish, the chloride may have hydrolyzed to the hydroxy impurity (inactive).

Handling & Safety (GHS Standards)

Signal Word:WARNING

Hazard Class	Code	Statement
Acute Toxicity	H302	Harmful if swallowed.
Skin Irritation	H315	Causes skin irritation.[4][5]
Eye Irritation	H319	Causes serious eye irritation.[5]
STOT-SE	H335	May cause respiratory irritation.[4]

Storage Protocol:

- Store under Inert Atmosphere (Argon/Nitrogen).[3]
- Temperature: 2–8°C (Refrigerate).
- Moisture Sensitive: Hydrolysis yields the inactive 2-hydroxy derivative.

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References

- Lead Sciences. (2025). Product Analysis: **2-Chloro-6,7-dimethoxyquinoxaline** (CAS 216699-86-4).[1][2][3][6][7][8][9] Retrieved from [Link]
- Google Patents. (2019). WO2019046778A1 - Ectonucleotide pyrophosphatase-phosphodiesterase 1 (ENPP-1) inhibitors. (Demonstrates usage in Suzuki Coupling).
- ChemBK. (2025).[2][5] Chemical Properties of **2-Chloro-6,7-dimethoxyquinoxaline**. Retrieved from [Link]

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Sources

- 1. Page loading... [guidechem.com]
- 2. chembk.com [chembk.com]
- 3. 1790-91-6|2,3-Dichloro-6,7-dimethoxyquinoxaline|BLD Pharm [bldpharm.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. tcichemicals.com [tcichemicals.com]
- 6. 216699-86-4|2-Chloro-6,7-dimethoxyquinoxaline|BLD Pharm [bldpharm.com]
- 7. ivychem.com [ivychem.com]
- 8. 2-Chloro-6,7-dimethoxyquinoxaline - Lead Sciences [lead-sciences.com]
- 9. 39267-04-4|2,3-Dichloro-6-methoxyquinoxaline|BLD Pharm [bldpharm.com]

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